

5-Epicanadensene: A Technical Overview of a Lesser-Known Taxane Diterpenoid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Epicanadensene

Cat. No.: B161246

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For the attention of: Researchers, scientists, and drug development professionals.

This document provides a comprehensive overview of the current publicly available scientific and technical information regarding **5-Epicanadensene**, a natural product belonging to the taxane diterpenoid class of compounds. Taxanes are a significant group of molecules in medicinal chemistry, most notably represented by the anticancer drug Paclitaxel (Taxol). While research into many taxanes is extensive, **5-Epicanadensene** remains a comparatively uncharacterized molecule.

Discovery and Origin

5-Epicanadensene was first reported as a newly isolated natural product in a 2007 PhD thesis titled "Studies on Diterpenoid Constituents from *Taxus sumatrana* in Taiwan". This research focused on the phytochemical analysis of the twigs, needles, and branches of the Sumatran yew (*Taxus sumatrana*), a plant species known to be a rich source of taxane diterpenoids. In this extensive study, **5-Epicanadensene** was one of thirty-seven taxane esters isolated and characterized. The structure of this, along with other new compounds, was determined using spectroscopic analysis.

Taxus sumatrana, the natural source of **5-Epicanadensene**, is an evergreen tree native to Sumatra and other parts of Southeast Asia. Various parts of this plant have been investigated for their chemical constituents, leading to the discovery of a diverse array of taxanes, some of which have shown significant biological activity.

Chemical Properties

A summary of the key chemical properties of **5-Epicanadensene** is presented in the table below. This information is primarily sourced from chemical supplier databases.

Property	Value	Source
CAS Number	220384-17-8	
Molecular Formula	C ₃₀ H ₄₂ O ₁₂	
Molecular Weight	594.65 g/mol	
Class	Diterpenoid, Taxane	
Natural Source	Taxus sumatrana (Sumatran Yew)	
Reported Physical Form	Powder	
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	

History of Synthesis

To date, there is no specific total synthesis of **5-Epicanadensene** reported in peer-reviewed scientific literature. The chemical complexity of the taxane skeleton presents a significant synthetic challenge. However, general strategies for the construction of the taxane core have been developed by several research groups. These approaches often involve intricate cyclization and rearrangement reactions to build the characteristic 6-8-6 tricyclic ring system. A conceptual workflow for a potential synthetic approach, based on common strategies for taxane core synthesis, is depicted below.



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Conceptual workflow for the total synthesis of a taxane.

Experimental Protocols

Detailed experimental protocols for the isolation and structure elucidation of **5-Epicanadensene** are not available in the public domain as the primary research appears to be within an unpublished PhD thesis. However, a general methodology for the isolation of taxanes from *Taxus sumatrana* can be inferred from related studies. A typical workflow is illustrated below.

- To cite this document: BenchChem. [5-Epicanadensene: A Technical Overview of a Lesser-Known Taxane Diterpenoid]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b161246#discovery-and-history-of-5-epicanadensene\]](https://www.benchchem.com/product/b161246#discovery-and-history-of-5-epicanadensene)

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